

A Comparative Analysis of beta-Glucogallin and Other Aldose Reductase Inhibitors

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Compound of Interest

Compound Name: **beta-Glucogallin**

Cat. No.: **B7957183**

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This guide provides an objective comparison of the in vitro efficacy of **beta-Glucogallin** and other prominent aldose reductase inhibitors. Aldose reductase is a critical enzyme in the polyol pathway. Under normal physiological conditions, this pathway has a minor role in glucose metabolism. However, in hyperglycemic states, such as in diabetes mellitus, the increased flux of glucose through the polyol pathway and the subsequent accumulation of sorbitol are implicated in the pathogenesis of diabetic complications. This document furnishes detailed experimental data, protocols for key assays, and visual representations of the underlying biological pathways and experimental procedures to aid in research and development.

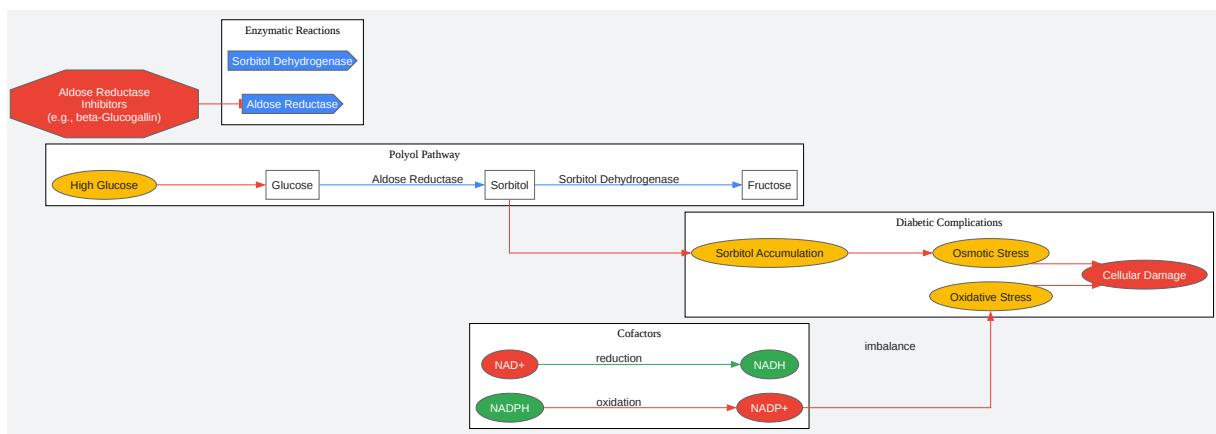
Quantitative Comparison of Inhibitory Activity

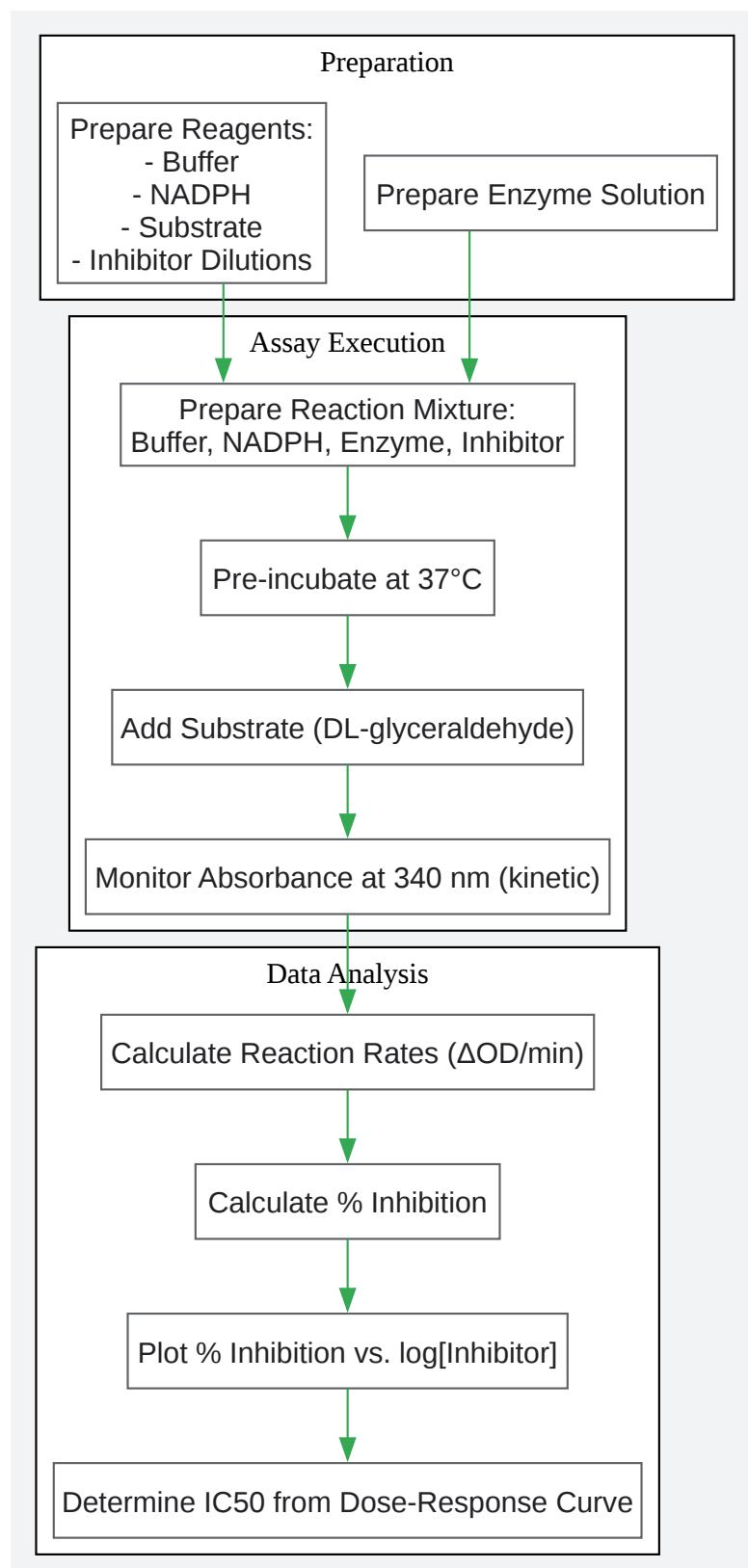
The in vitro potency of various natural and synthetic aldose reductase inhibitors is summarized in the table below. The half-maximal inhibitory concentration (IC50) is a standard measure of an inhibitor's efficacy; a lower IC50 value indicates greater potency. It is important to note that IC50 values can vary depending on the experimental conditions, such as the enzyme source and substrate used.

Inhibitor	Class	IC50 Value	Enzyme Source	Substrate
beta-Glucogallin	Natural (Tannin)	17 μ M[1]	Recombinant Human AKR1B1	DL-Glyceraldehyde
58 μ M[2][3]	Recombinant Human AKR1B1	Glyceraldehyde		
Epalrestat	Synthetic (Acetic Acid Derivative)	10 nM[4]	Human Placenta	Not Specified
98 nM[5]	Human Lens	Not Specified		
Sorbinil	Synthetic (Spirohydantoin)	0.26 - 0.28 μ M	Not Specified	DL-Glyceraldehyde
0.4 - 1.4 μ M	Bovine Lens	Glucose		
Tolrestat	Synthetic (Acetic Acid Derivative)	35 nM[4]	Bovine Lenses	Not Specified
Fidarestat	Synthetic (Spirohydantoin)	9.0 nM[3]	Not Specified	Not Specified
Ranirestat	Synthetic (Acetic Acid Derivative)	11 nM[6]	Rat Lens	Not Specified
15 nM[6]	Recombinant Human	Not Specified		
Zopolrestat	Synthetic (Acetic Acid Derivative)	3.1 nM[7]	Human Placenta	Not Specified
Quercetin	Natural (Flavonoid)	0.16 μ M	Rat Lens	DL-Glyceraldehyde
Agnuside	Natural (Iridoid Glycoside)	22.4 nM[5]	Human Lens	Not Specified
Eupalitin-3-O-galactoside	Natural (Flavonoid)	27.3 nM[5]	Human Lens	Not Specified

Aldose Reductase and the Polyol Pathway

Aldose reductase is the first and rate-limiting enzyme in the polyol pathway of glucose metabolism. It catalyzes the reduction of glucose to sorbitol, which is subsequently oxidized to fructose by sorbitol dehydrogenase. The accumulation of sorbitol and the concomitant depletion of NADPH contribute to osmotic and oxidative stress, which are implicated in the development of diabetic complications such as neuropathy, retinopathy, nephropathy, and cataracts.



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